

Optical Rotation Data for (R) and (S) 2-Hydroxy-3-methoxypropanoic Acid

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Compound of Interest

Compound Name: 2-Hydroxy-3-methoxypropanoic acid

CAS No.: 6713-71-9

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A Critical Analysis & Comparison Guide

Executive Summary & Core Distinction

In the synthesis and characterization of chiral building blocks, **2-hydroxy-3-methoxypropanoic acid** (also known as 3-O-methylglyceric acid) is frequently confused with its structural isomer, 2-methoxypropanoic acid (O-methyl lactic acid). This confusion often leads to the misapplication of optical rotation data, resulting in erroneous stereochemical assignments.

This guide clarifies the distinction:

- **Target Compound: 2-Hydroxy-3-methoxypropanoic acid** (3-O-methylglyceric acid). A rare metabolite found in Mycobacterium species (MGLP component) and a specialized synthetic intermediate.
- **Common Isomer: 2-Methoxypropanoic acid** (O-methyl lactic acid). A commercially available chiral reagent with well-established rotation data.

Immediate Action: If your experimental optical rotation is near +78° (neat) or -78°, you are likely working with the 2-methoxy isomer, not the 3-methoxy target.

Technical Comparison: Optical Rotation Data

The following table contrasts the available data for the target compound against its common isomer to facilitate rapid identification.

Feature	Target Compound (2-Hydroxy-3-methoxypropanoic acid)	Common Isomer (2-Methoxypropanoic acid)
Structure	$\text{HO-CH(COOH)-CH}_2\text{-OCH}_3$	$\text{CH}_3\text{-CH(OCH}_3\text{)-COOH}$
Common Name	3-O-Methylglyceric acid	O-Methyl lactic acid
(R)-Enantiomer Rotation	Not Standardly Reported Typically characterized as methyl ester or salt	(neat) Highly dextrorotatory
(S)-Enantiomer Rotation	Not Standardly Reported	(neat)
Primary Context	Hydrolysis product of Mycobacterial MGLP; Ambrisentan intermediate	Chiral pool reagent; Lactic acid derivative
Recommended ID Method	NMR (with chiral shift reagent) or Derivatization	Polarimetry (Direct)

Analysis of Data Scarcity for the Target Compound

Unlike the 2-methoxy isomer, the specific rotation of free **2-hydroxy-3-methoxypropanoic acid** is rarely cited in standard commercial certificates of analysis.

- **Historical Context:** In biochemical literature (e.g., J. Biol. Chem.), the compound is often identified via degradation studies (periodate oxidation) or characterized as its methyl ester or calcium salt.

- **Derivatization Strategy:** The methyl ester derivative, methyl 2-hydroxy-3-methoxypropanoate, is more amenable to purification by distillation, and its rotation is more reliably reproducible than the viscous free acid.

Experimental Protocol: Definitive Characterization

Due to the ambiguity of the free acid's rotation, the following protocol is recommended for definitive stereochemical assignment.

Workflow: Derivatization & NMR Analysis

This self-validating protocol avoids reliance on potentially erroneous literature values for the free acid.

Step 1: Synthesis of Methyl Ester Derivative

- Dissolve 100 mg of the crude acid in 2 mL of anhydrous methanol.
- Add 20 μ L of acetyl chloride (generates anhydrous HCl in situ).
- Stir at room temperature for 2 hours.
- Concentrate under reduced pressure to obtain methyl 2-hydroxy-3-methoxypropanoate.

Step 2: Chiral Shift NMR Analysis

- Dissolve 10 mg of the methyl ester in 0.6 mL CDCl_3 .
- Acquire a baseline ^1H NMR spectrum.
- Add 1.5 equivalents of a chiral shift reagent (e.g., $\text{Eu}(\text{hfc})_3$).
- Monitor the splitting of the O-methyl singlet (approx. 3.4 ppm) or the methine proton.
 - Result: A racemic mixture will show two distinct peaks. A pure enantiomer will show a single shifted peak.

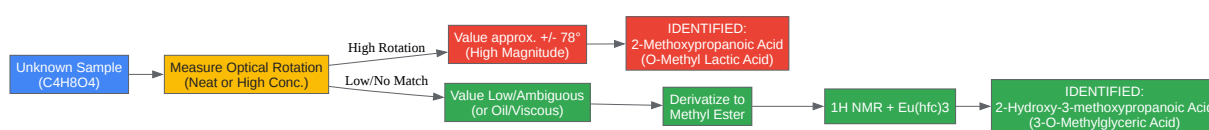
Step 3: Comparative Polarimetry (Optional) If a reference standard of the methyl ester is available (rare), measure the rotation in methanol (

).

- Note: Do not compare this value to the +78° value of the 2-methoxy isomer.

Visualization: Structural & Analytical Workflow

The following diagram illustrates the structural difference and the decision pathway for correct identification.



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Figure 1: Decision tree for distinguishing **2-hydroxy-3-methoxypropanoic acid** from its common isomer.

References

- Fisher Scientific.(R)-(+)-2-Methoxypropionic acid, 97%. Retrieved from (Demonstrates the high rotation value of the isomer).
- Ballou, C. E., & Lee, Y. C. (1964). The Structure of the Myo-inositol Mannosides from Mycobacterium tuberculosis. Journal of Biological Chemistry.
- Saavedra, R. A., et al. (2011). Biosynthesis of mycobacterial methylglucose lipopolysaccharides. ResearchGate. Retrieved from (Contextualizes the biological origin and D-configuration).
- Sigma-Aldrich.(R)-(-)-Methyl 3-hydroxy-2-methylpropionate. Retrieved from (Example of commercially available related esters for comparison).
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